

# An In-depth Technical Guide to the Physical and Chemical Properties of Visnaginone

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## Compound of Interest

Compound Name: *Visnaginone*

Cat. No.: *B8781550*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Visnaginone**, a benzofuran derivative. The information is curated for researchers, scientists, and professionals in drug development, with a focus on structured data presentation, detailed experimental methodologies, and visual representations of relevant processes.

## Physical and Chemical Properties of Visnaginone

**Visnaginone**, with the IUPAC name 1-(6-hydroxy-4-methoxy-1-benzofuran-5-yl)ethanone, is a compound of interest for its potential biological activities, including anti-inflammatory, analgesic, antibacterial, and antitumor properties.<sup>[1][2]</sup> A summary of its key physical and chemical properties is presented below.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>10</sub> O <sub>4</sub>	[1][3][4]
Molecular Weight	206.19 g/mol	[1][3][4]
Exact Mass	206.05790880 Da	[1][3]
CAS Number	484-27-5	[1][3]
Appearance	To be determined	[1]
Purity	>98% (or refer to the Certificate of Analysis)	[1]
Solubility	Soluble in DMSO and Ethanol	[5]
Storage Conditions	Short term (days to weeks) at 0 - 4 °C; Long term (months to years) at -20 °C	[1]
SMILES	<chem>CC(=O)C1=C(C2=C(C=C1O)OC=C2)OC</chem>	[1][3]
InChI	InChI=1S/C11H10O4/c1-6(12)10-8(13)5-9-7(3-4-15-9)11(10)14-2/h3-5,13H,1-2H3	[1][3]
InChIKey	JGNYBYBMPAOPJD-UHFFFAOYSA-N	[1][3]

## Experimental Protocols

Detailed methodologies for the synthesis and characterization of **Visnaginone** and its derivatives are crucial for reproducibility and further research.

### 2.1. Synthesis of 5-acetyl-6-diethylaminoethoxy-4-methoxybenzo[b]furan (II) from **Visnaginone** (Ia)

- Materials: **Visnaginone** (Ia), potassium carbonate, diethylaminoethyl chloride, acetone, chloroform, sodium hydroxide solution (5%), anhydrous sodium sulfate.

- Procedure:
  - A mixture of **Visnaginone** (0.2 mole), potassium carbonate (5.4g), and diethylaminoethyl chloride (0.47 mole) in acetone (340 mL) is refluxed with stirring for 10 hours.[6]
  - The acetone mixture is filtered, and the filtrate is evaporated under reduced pressure.[6]
  - The residue is extracted with chloroform.
  - The chloroform extract is washed with a 5% sodium hydroxide solution and then with water.[6]
  - The extract is dried over anhydrous sodium sulfate and evaporated under reduced pressure to yield 5-acetyl-6-diethylamino-ethoxy benzofuran (II) as a yellowish-white oil.[6]

## 2.2. General Procedure for the Preparation of 5-substituted cinnamoyl-4,6-dimethoxybenzo[b]furans (IIId,e)

- Materials: 6-Methoxy **visnaginone** (Ib), appropriate aromatic aldehyde, sodium hydroxide solution (30%), ethyl alcohol, dilute HCl.
- Procedure:
  - 6-Methoxy **visnaginone** Ib (0.1 mole) is dissolved in ethyl alcohol (15 mL).[6]
  - The appropriate aromatic aldehyde (0.1 mole) is added, followed by the addition of a 30% solution of sodium hydroxide (12 mL).[6]
  - The mixture is stirred and allowed to stand at room temperature for 24 hours.[6]
  - The reaction mixture is then diluted with water (270 mL) and acidified with dilute HCl.[6]
  - The precipitate formed is filtered off and crystallized from ethyl alcohol.[6]

## 2.3. Spectroscopic Characterization

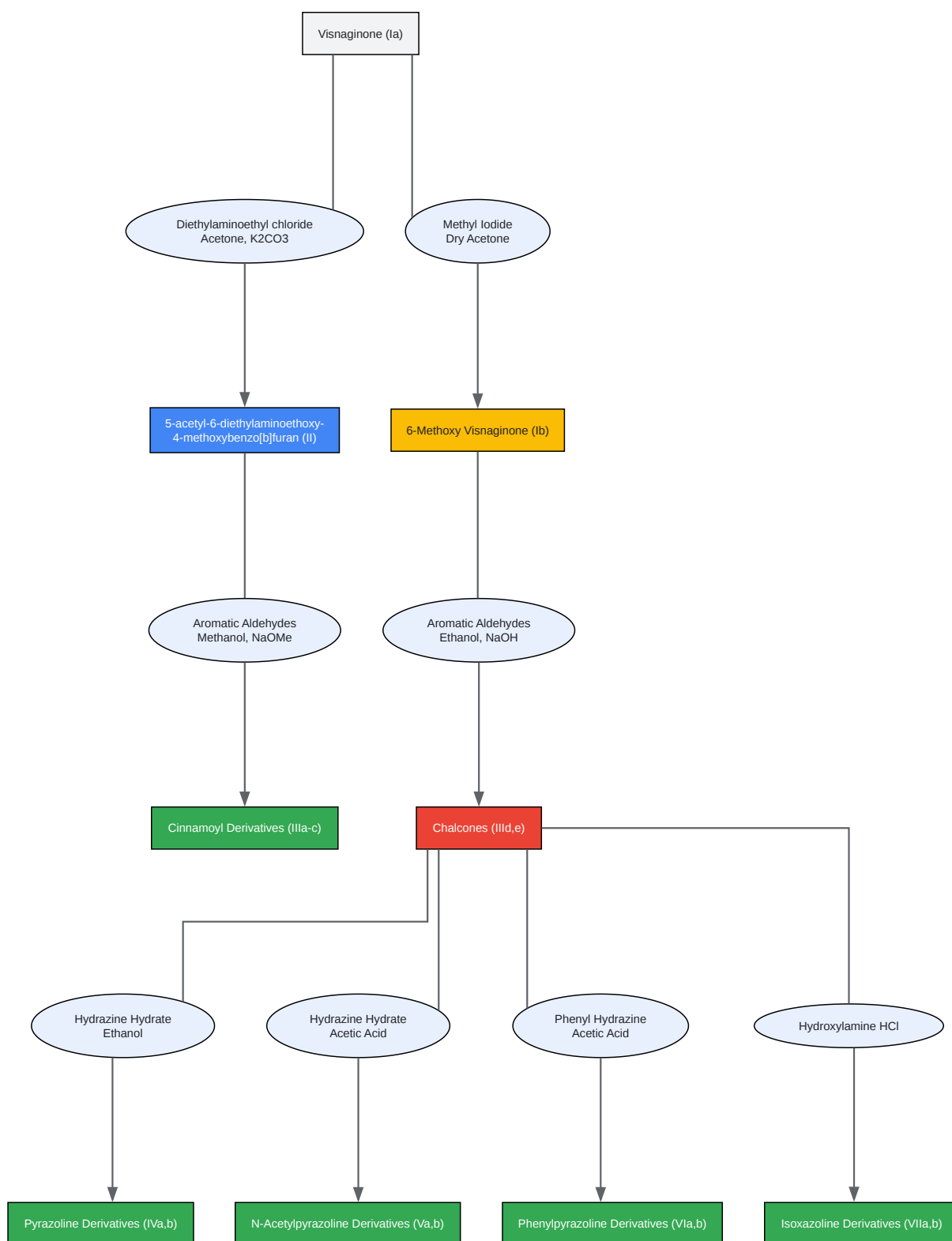
The structural elucidation of synthesized compounds is typically performed using a combination of spectroscopic techniques.[7][8][9]

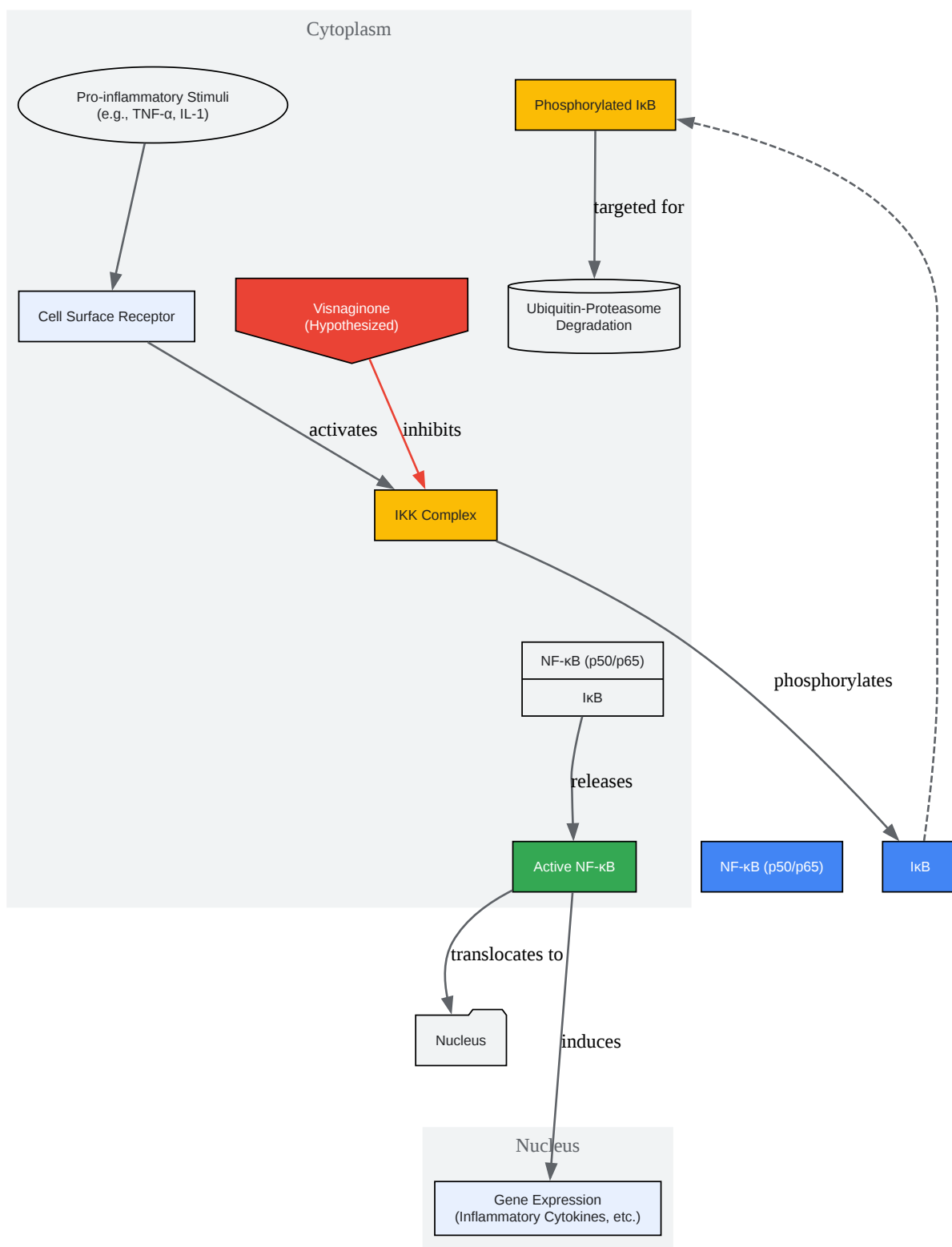
- Infrared (IR) Spectroscopy: Used to identify the functional groups present in the molecule. For example, the IR spectrum of compound II showed characteristic absorption bands at  $1640\text{ cm}^{-1}$  (C=O),  $1225\text{ cm}^{-1}$  (C-N), and  $1150\text{ cm}^{-1}$  (C-O-C).[10]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Provides detailed information about the structure and chemical environment of the atoms. For instance, the  $^1\text{H}$ -NMR spectrum of compound II was recorded in  $\text{CDCl}_3$  with TMS as an internal standard.[6][10]
- Mass Spectrometry (MS): Determines the molecular weight and elemental composition of the compound.[8]
- UV-Visible Spectroscopy: Used to study the electronic transitions within the molecule.[7][8]

## Visualizations

### 3.1. Experimental Workflow: Synthesis of **Visnaginone** Derivatives

The following diagram illustrates the synthetic pathways for various derivatives of **Visnaginone**.





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